

ELOVL1 Enzyme in Fatty Acid Metabolism: A Technical Guide

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Compound of Interest

Compound Name: *Elov1-IN-1*

Cat. No.: *B12428809*

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of the ELOVL1 enzyme, a critical component in the synthesis of very long-chain fatty acids (VLCFAs). We will explore its core function, regulatory mechanisms, involvement in disease pathology, and its potential as a therapeutic target. This document synthesizes current research, presenting quantitative data, experimental methodologies, and pathway visualizations to serve as a comprehensive resource.

Introduction to ELOVL1

The elongation of very long-chain fatty acids (ELOVL) family of enzymes are central to the endogenous production of fatty acids with chain lengths of 20 carbons or more, known as VLCFAs.^{[1][2]} These molecules are not merely structural components of cell membranes but also serve as precursors for essential lipids like ceramides and sphingolipids and are involved in various signaling pathways.^{[1][3][4]}

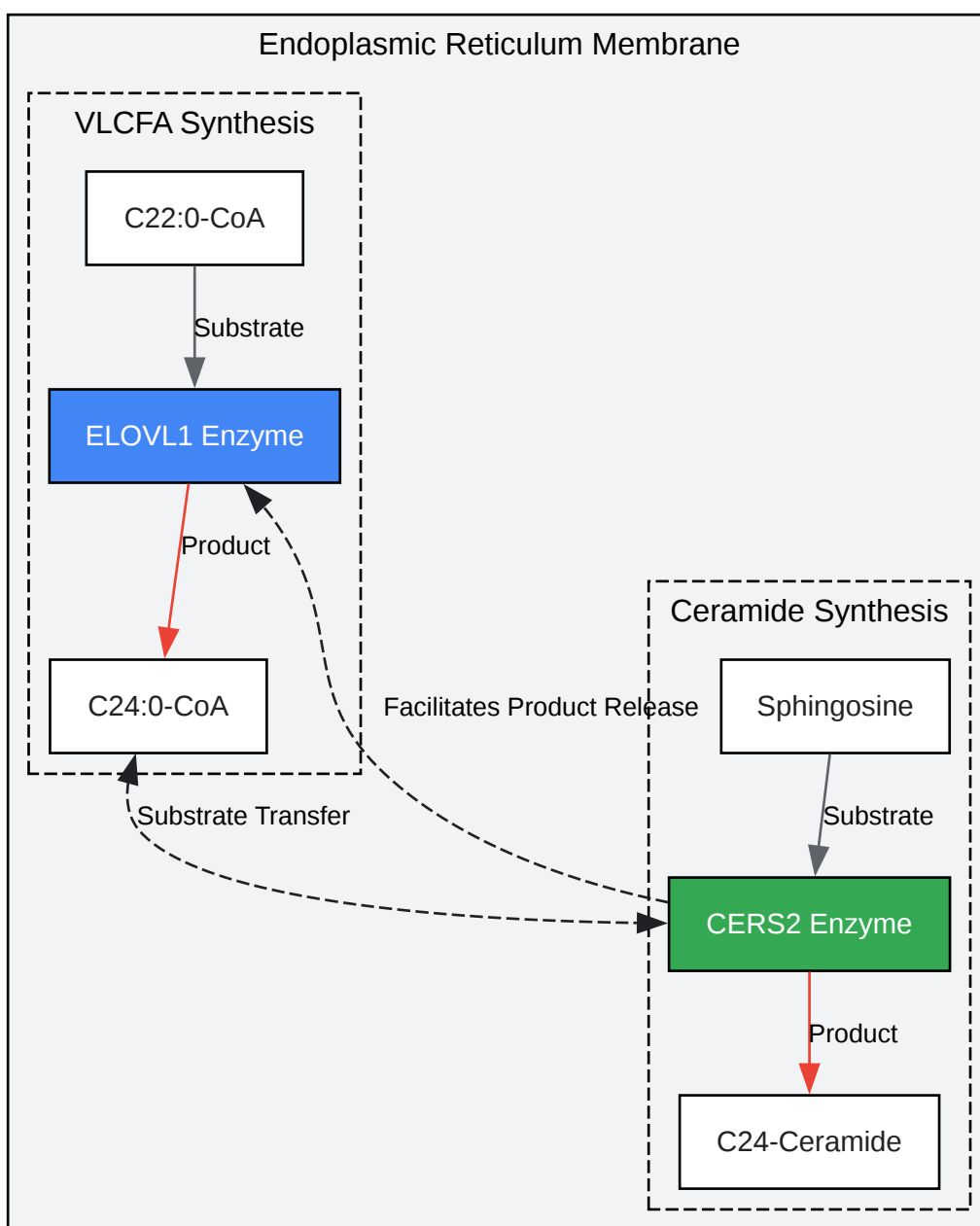
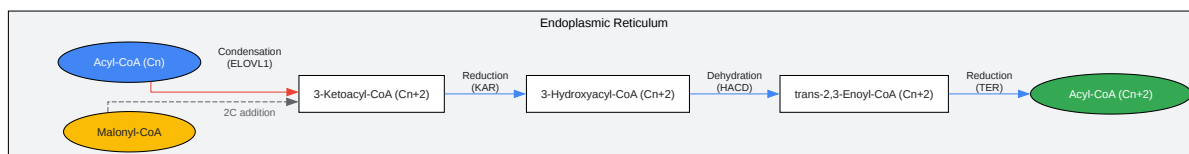
In mammals, seven distinct ELOVL enzymes (ELOVL1-7) have been identified, each displaying unique substrate specificities and tissue expression patterns. ELOVL1 is ubiquitously expressed and is the primary elongase responsible for the synthesis of very long-chain saturated and monounsaturated fatty acids, particularly those with 24 and 26 carbons. It catalyzes the first and rate-limiting condensation step in the fatty acid elongation cycle. Due to its critical role, dysfunction in ELOVL1 activity is directly implicated in several severe human

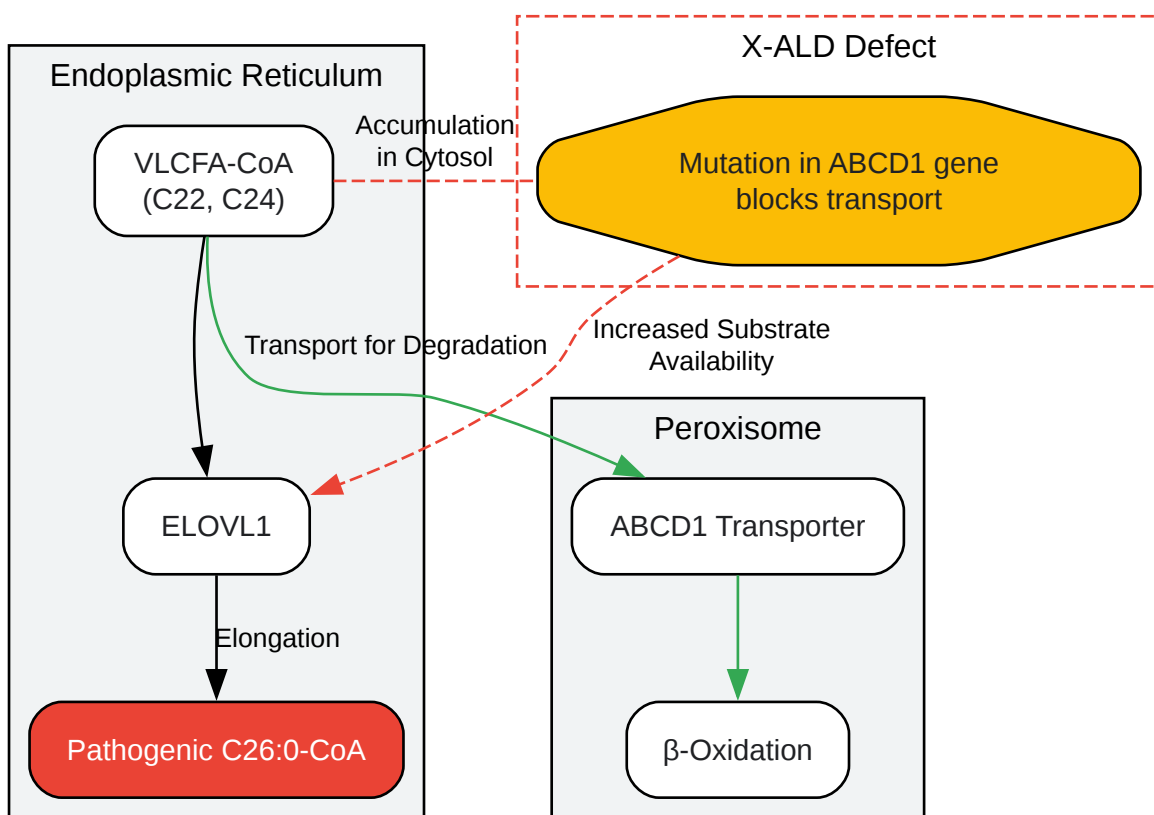
diseases, including neuro-ichthyotic syndromes and X-linked adrenoleukodystrophy (X-ALD), making it a significant target for drug development.

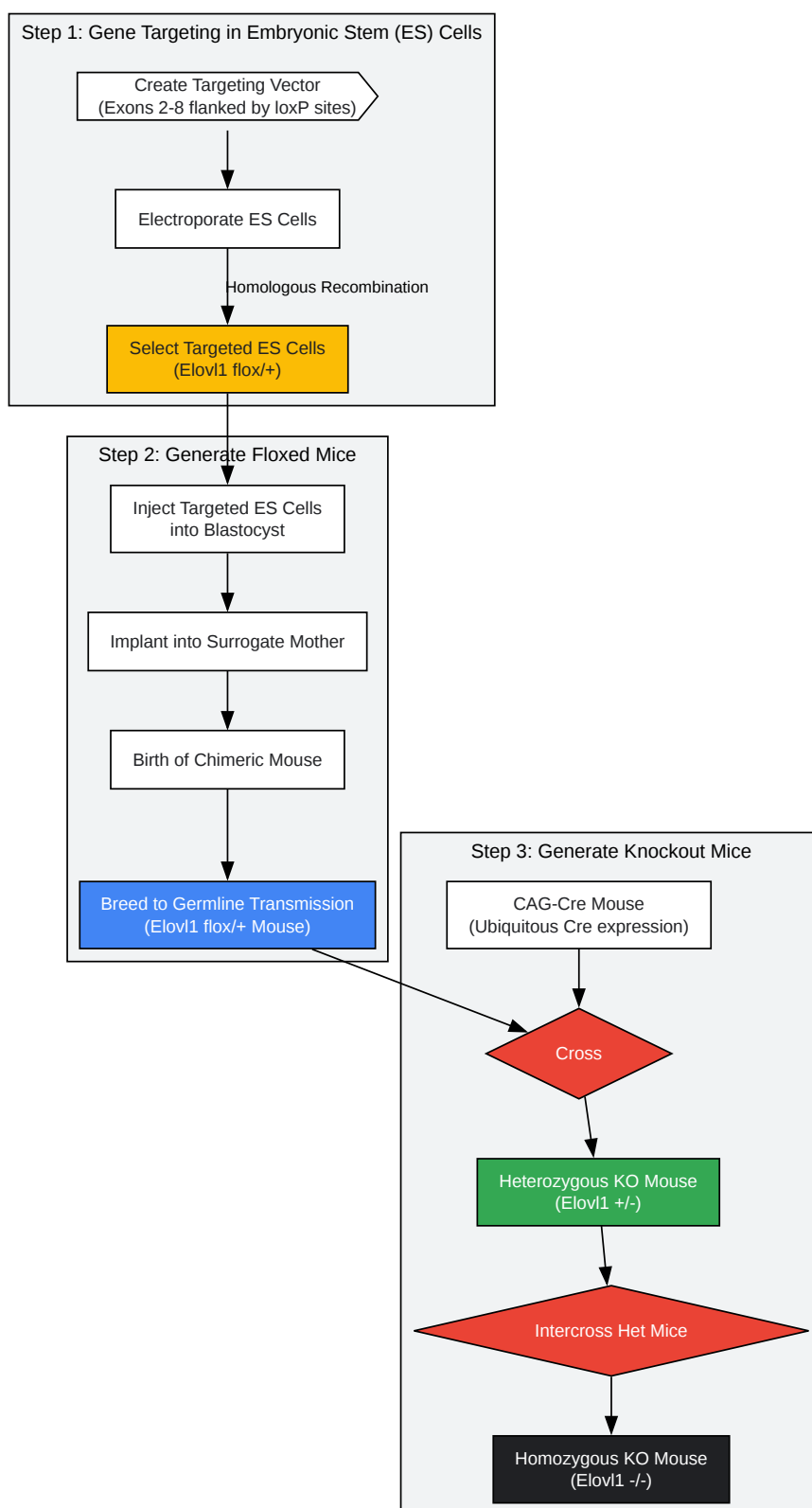
Core Function and Catalytic Mechanism

The VLCFA Elongation Cycle

VLCFA synthesis occurs in the endoplasmic reticulum through a four-step elongation cycle that adds two carbon units, derived from malonyl-CoA, to an existing acyl-CoA substrate. ELOVL1 catalyzes the initial, rate-limiting condensation reaction.







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